

discovery of novel piperidine-containing compounds

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Compound of Interest

Compound Name: *Methyl 4-(piperidin-4-yl)benzoate hydrochloride*
CAS No.: 936130-82-4
Cat. No.: B1416697

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The Piperidine Scaffold—a six-membered nitrogen-containing heterocycle—remains one of the most ubiquitous "privileged structures" in modern pharmacopoeia, appearing in over 70 FDA-approved drugs. From the classic opioid fentanyl to the recent USP1 inhibitor TNG348, the piperidine ring offers a unique balance of conformational flexibility, basicity for hydrogen bonding, and vectors for 3D-diversification.

This technical guide synthesizes the latest advancements in piperidine discovery, focusing on the 2024 breakthrough in "3D-Electrophilic Aromatic Substitution" (3D-EAS) logic and strategies to mitigate the notorious hERG liability.

PART 1: The Piperidine Advantage & The hERG Liability

The Privileged Scaffold

The piperidine ring is not merely a linker; it is a functional pharmacophore. Its chair conformation allows substituents to adopt defined axial or equatorial orientations, enabling

precise "lock-and-key" interactions with GPCRs and kinases.

- **pKa Modulation:** The secondary amine (pKa ~11) is often alkylated to form a tertiary amine (pKa ~9-10), which is protonated at physiological pH. This cation- π interaction is critical for binding to aspartate residues in GPCR binding pockets (e.g., the orthosteric site of muscarinic or opioid receptors).
- **The "Magic Methyl" Effect:** Introduction of a methyl group at the C2 or C3 position can drastically alter potency by restricting conformational freedom (A-value ~1.7 kcal/mol for methyl) and desolvating the hydrophobic pocket.

The hERG Liability: A Structural Trap

The primary failure mode for piperidine-containing leads is cardiotoxicity via inhibition of the hERG (Kv11.1) potassium channel.

- **Mechanism:** The hERG pharmacophore typically requires a basic nitrogen (protonated) and two hydrophobic aromatic wings (the "trapping" model). Piperidines often fit this perfectly.
- **Mitigation Strategies:**
 - **Zwitterion Strategy:** Introduce a carboxylate or bioisostere to neutralize the net charge while maintaining the specific interaction.
 - **Lipophilicity Reduction (LogD):** Lowering cLogP below 3.0 often reduces hERG affinity.
 - **Steric Shielding:** Introducing a substituent (e.g., -F, -Me) alpha to the nitrogen can sterically disrupt the interaction with the hERG pore's Tyr652 and Phe656 residues.

Case Study: TNG348 (USP1 Inhibitor) In the development of TNG348 (a USP1 inhibitor for BRCA-mutant cancers), researchers utilized an allosteric design.^{[1][2][3]} By carefully balancing the lipophilicity and positioning of the piperidine ring within the binding pocket, they achieved high selectivity without the catastrophic hERG inhibition often seen in earlier generations of DNA damage response inhibitors.

PART 2: The Synthetic Revolution (2024-2025)

Traditionally, substituted piperidines were made by reducing substituted pyridines—a method that limits chemical space to "flat" starting materials. A paradigm shift occurred in late 2024 with the introduction of Biocatalytic C-H Oxidation coupled with Radical Cross-Coupling.[4][5][6][7]

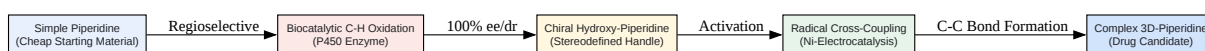
The "3D-EAS" Logic

Published in Science (Dec 2024) by the Scripps/Rice team (Renata, Kawamata, Baran), this method treats the saturated piperidine ring like an aromatic ring.

- Step 1 (Biocatalysis): An enzyme (P450 variant) selectively hydroxylates a specific C-H bond on the piperidine ring (e.g., C3 or C4), installing a handle with perfect regio- and stereocontrol.
- Step 2 (Radical Cross-Coupling): The hydroxyl group is converted to an active ester or oxalate, which then undergoes Ni-catalyzed radical cross-coupling to install aryl or alkyl groups.

This allows for the "modular" construction of complex 3D piperidines from cheap, simple starting materials, bypassing 10+ step de novo syntheses.

Visualization: The 3D-EAS Workflow



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Caption: The "3D-EAS" workflow (2024) mimics electrophilic aromatic substitution on saturated rings.

PART 3: Technical Protocols

Protocol A: Pd-Catalyzed C-H Arylation of Piperidines

For laboratories without access to the specific P450 library required for the biocatalytic method, Pd-catalyzed C-H activation using a directing group (DG) is the industry standard for functionalizing the C3 position.

Objective: Install an aryl group at the C3 position of a piperidine ring.

Materials:

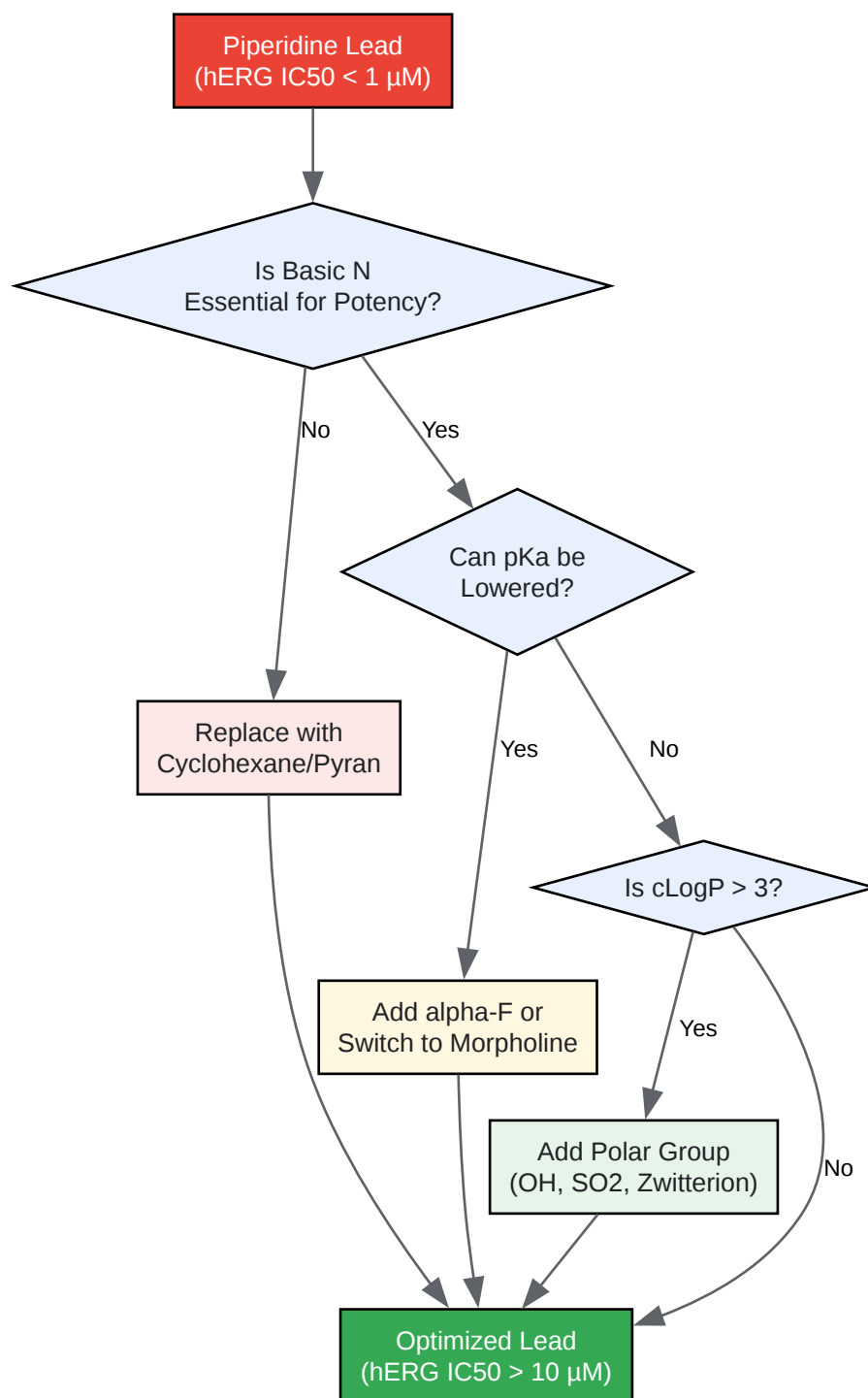
- Substrate: N-Pivaloyl-piperidine or N-(2-pyridyl)-piperidine (Directing Group is critical).
- Catalyst: Pd(OAc)₂ (10 mol%).
- Ligand: Mono-N-protected amino acid (MPAA) ligands (e.g., Ac-Gly-OH) can accelerate the reaction, though some protocols are ligand-free.
- Oxidant/Base: Ag₂CO₃ (2.0 equiv) or AgOAc.
- Coupling Partner: Aryl Iodide (Ar-I) (2-3 equiv).
- Solvent: HFIP (Hexafluoroisopropanol) or t-Amyl Alcohol.

Step-by-Step Methodology:

- Preparation: In a glovebox or under N₂, charge a 10 mL sealed tube with Pd(OAc)₂ (0.05 mmol), Ag₂CO₃ (1.0 mmol), and the piperidine substrate (0.5 mmol).
- Addition: Add the Aryl Iodide (1.5 mmol) and solvent (2.0 mL). If using a carboxylic acid additive (e.g., PivOH), add it now (30 mol%).^[8]
- Reaction: Seal the tube and heat to 80–110 °C for 12–24 hours. Note: HFIP allows for lower temperatures due to its H-bond donating ability which stabilizes the transition state.
- Workup: Cool to room temperature. Dilute with EtOAc and filter through a pad of Celite to remove silver salts.
- Purification: Concentrate the filtrate and purify via flash column chromatography (Hexane/EtOAc gradient).
- DG Removal (Optional): If the directing group is auxiliary (e.g., aminoquinoline), remove it via hydrolysis (NaOH/EtOH) or reduction (SmI₂/THF) depending on the specific DG used.

Protocol B: hERG Mitigation Workflow

This logic gate ensures safety is built into the design phase.



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Caption: Decision tree for mitigating hERG liability in piperidine-based drug candidates.

PART 4: Comparative Analysis of Synthetic Methods

Feature	Traditional Hydrogenation	Pd-Catalyzed C-H Activation	Biocatalytic + Radical Coupling (2024)
Starting Material	Substituted Pyridines (Flat)	Pre-formed Piperidines	Simple Piperidines
Stereocontrol	Cis-selective (mostly)	Directed (Trans/Cis varies)	Enzymatic (Perfect)
Scope	Limited by pyridine availability	C3/C4 Arylation dominant	Modular (Alkyl/Aryl/Heteroaryl)
Scalability	High (Industrial standard)	Moderate (Silver salts expensive)	High (Enzymes are renewable)
Key Limitation	Hard to access 3D diversity	Requires Directing Group	Requires specific enzyme library

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